

In-depth Technical Guide: 6,6-dimethoxyhexanoic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 6,6-dimethoxyhexanoic Acid

Cat. No.: B15496078

[Get Quote](#)

CAS Number: 153706-85-5 IUPAC Name: **6,6-dimethoxyhexanoic acid**

Introduction

6,6-dimethoxyhexanoic acid is an organic compound and a derivative of hexanoic acid. This technical guide provides a summary of its identification, properties, and a theoretical synthesis pathway. It is important to note that while the compound is listed in chemical databases, there is a notable scarcity of in-depth technical and experimental data in publicly accessible scientific literature. This guide is intended for researchers, scientists, and professionals in drug development who may be interested in this molecule.

Chemical and Physical Properties

The following table summarizes the available quantitative data for **6,6-dimethoxyhexanoic acid**. Much of the data is predicted due to the limited experimental information available.

Property	Value	Source
CAS Number	153706-85-5	[1]
Molecular Formula	C8H16O4	[1]
Molecular Weight	176.21 g/mol	-
IUPAC Name	6,6-dimethoxyhexanoic acid	-
Boiling Point	265.2 ± 30.0 °C (Predicted)	-
Density	1.046 ± 0.06 g/cm ³ (Predicted)	-
pKa	4.76 ± 0.10 (Predicted)	-

Experimental Protocols

A detailed, peer-reviewed experimental protocol for the synthesis of **6,6-dimethoxyhexanoic acid** is not readily available in the scientific literature. However, a plausible synthetic route can be proposed based on standard organic chemistry reactions. The most logical approach would be the acetalization of the corresponding aldehyde, 6-oxohexanoic acid.

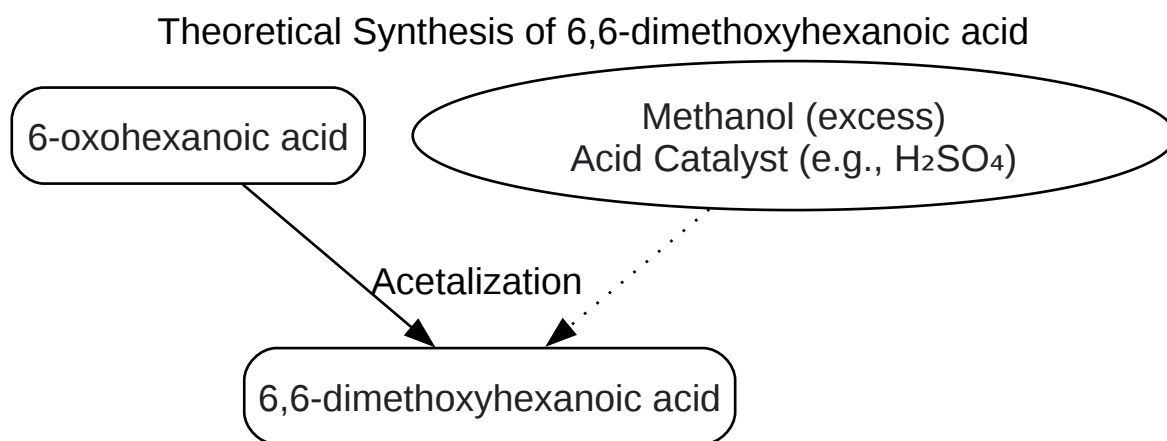
Theoretical Synthesis Protocol:

- Starting Material: 6-oxohexanoic acid.
- Reagents: Methanol (as both reactant and solvent), and a catalytic amount of a strong acid (e.g., sulfuric acid or p-toluenesulfonic acid).
- Reaction: The 6-oxohexanoic acid would be dissolved in an excess of methanol. The acid catalyst would then be added to the solution.
- Mechanism: The acid catalyst protonates the carbonyl oxygen of the aldehyde group, making the carbonyl carbon more electrophilic and susceptible to nucleophilic attack by methanol. This process occurs twice, with the elimination of a water molecule, to form the dimethyl acetal.
- Work-up and Purification: The reaction would likely be neutralized with a weak base, followed by removal of the excess methanol under reduced pressure. The resulting crude

product would then be purified, potentially through extraction and column chromatography, to isolate the pure **6,6-dimethoxyhexanoic acid**.

Logical Relationships and Workflows

Below is a diagram illustrating the theoretical synthesis workflow for **6,6-dimethoxyhexanoic acid** from 6-oxohexanoic acid.



[Click to download full resolution via product page](#)

Caption: A diagram showing the theoretical synthesis of **6,6-dimethoxyhexanoic acid**.

Signaling Pathways and Biological Activity

There is no available information in the scientific literature regarding any signaling pathways in which **6,6-dimethoxyhexanoic acid** is involved. Furthermore, its biological activity and potential applications in drug development have not been described in published research. The lack of data in these areas suggests that the compound is likely not widely studied or utilized in biological or pharmaceutical research at this time.

Conclusion

6,6-dimethoxyhexanoic acid is a known chemical compound with the CAS number 153706-85-5. While its basic chemical properties can be found in several databases, there is a significant lack of in-depth technical information, including detailed experimental protocols for its synthesis, comprehensive physicochemical data, and any information on its biological

activity or potential applications. For researchers and scientists, this represents an area where further investigation is needed to fully characterize this molecule and explore its potential uses.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Page loading... [guidechem.com]
- To cite this document: BenchChem. [In-depth Technical Guide: 6,6-dimethoxyhexanoic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15496078#6-6-dimethoxyhexanoic-acid-cas-number-and-iupac-name]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

